

Part 1: Chemical Identity and Physicochemical Profile

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *3-(1,3-Dioxan-2-yl)-2'-fluoropropiophenone*

CAS No.: 898785-98-3

Cat. No.: B1326149

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The compound, **3-(1,3-Dioxan-2-yl)-2'-fluoropropiophenone**, is a derivative of propiophenone, featuring a fluorine atom at the ortho position of the phenyl ring and a 1,3-dioxane acetal at the C3 position of the propane chain. The 1,3-dioxane moiety typically serves as a protecting group for a terminal aldehyde, suggesting this molecule is a key intermediate in the synthesis of more complex structures, such as β -ketoaldehydes, after deprotection. The presence of the fluorine atom can significantly alter the molecule's electronic properties and metabolic stability, making it a valuable building block in medicinal chemistry.^{[1][2]}

Based on its structure, the formal IUPAC name is 1-(2-fluorophenyl)-3-(1,3-dioxan-2-yl)propan-1-one. A summary of its computed and inferred properties is presented below.

Table 1: Computed Physicochemical Properties

Property	Value	Source
CAS Number	Not Assigned	-
Molecular Formula	C ₁₃ H ₁₅ FO ₃	(Calculated)
Molecular Weight	238.26 g/mol	(Calculated)
IUPAC Name	1-(2-fluorophenyl)-3-(1,3-dioxan-2-yl)propan-1-one	(Inferred)
XLogP3	-2.0	(Estimated based on analogs[3])
Hydrogen Bond Donors	0	(Calculated)
Hydrogen Bond Acceptors	4	(Calculated)
Topological Polar Surface Area	44.8 Å ²	(Calculated)

| Appearance | Likely a pale yellow oil or low-melting solid | (Inferred from analogs[4][5]) |

Part 2: Proposed Synthesis and Mechanistic Rationale

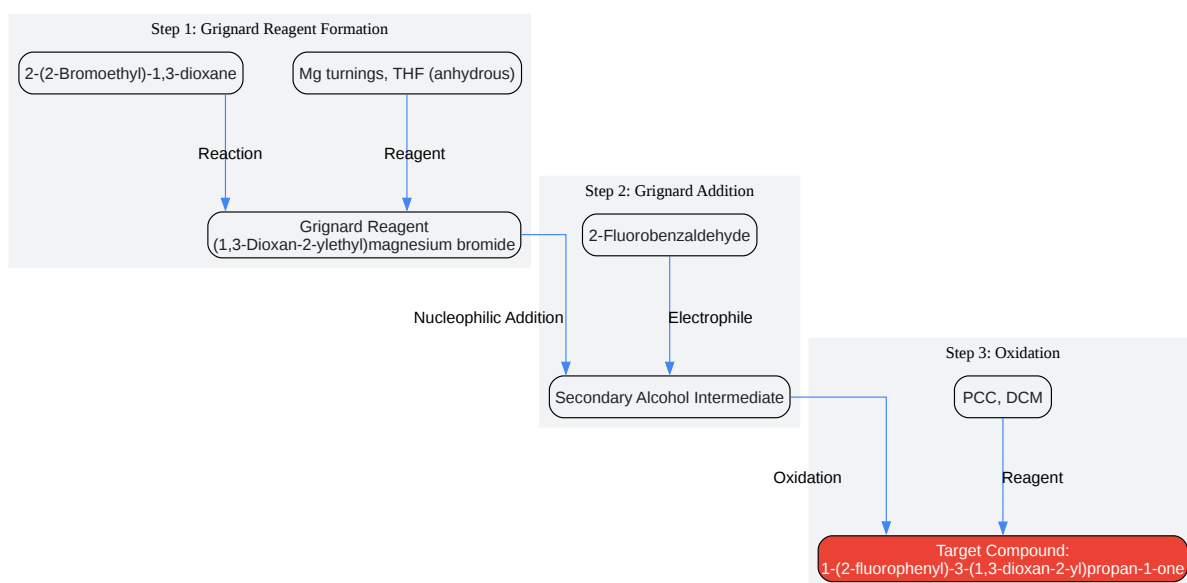
The synthesis of **3-(1,3-Dioxan-2-yl)-2'-fluoropropiophenone** can be logically achieved through a convergent synthesis strategy. The core principle involves the preparation of a protected C3 synthon (the dioxane fragment) and its subsequent coupling with the 2-fluorophenyl moiety. A highly plausible route is a Grignard reaction followed by oxidation.

Causality of Experimental Design:

The choice of a Grignard-based route is predicated on its reliability for forming carbon-carbon bonds. The 1,3-dioxane group is selected as a protecting group because it is stable under the basic conditions of Grignard reagent formation and reaction, yet can be readily removed under mild acidic conditions. The subsequent oxidation step using a mild reagent like Pyridinium Chlorochromate (PCC) is chosen to selectively convert the secondary alcohol to a ketone without disturbing the acetal or the aromatic ring.

Detailed Synthetic Workflow:

Diagram 1: Proposed Synthesis of 1-(2-fluorophenyl)-3-(1,3-dioxan-2-yl)propan-1-one



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Experimental Protocol: Synthesis

Objective: To synthesize 1-(2-fluorophenyl)-3-(1,3-dioxan-2-yl)propan-1-one.

Materials:

- 2-(2-Bromoethyl)-1,3-dioxane
- Magnesium turnings
- Anhydrous Tetrahydrofuran (THF)
- 2-Fluorobenzaldehyde
- Pyridinium Chlorochromate (PCC)
- Dichloromethane (DCM)
- Saturated aqueous NH_4Cl solution
- Anhydrous Na_2SO_4
- Diethyl ether

Protocol:

- Step 1: Grignard Reagent Formation
 - To a flame-dried, three-neck round-bottom flask under an inert nitrogen atmosphere, add magnesium turnings (1.2 eq).
 - Add anhydrous THF via syringe.
 - Add a solution of 2-(2-bromoethyl)-1,3-dioxane (1.0 eq) in anhydrous THF dropwise to initiate the reaction. If initiation is slow, a crystal of iodine may be added.
 - After initiation, add the remaining bromide solution dropwise, maintaining a gentle reflux.
 - Stir the reaction mixture at room temperature for 1-2 hours post-addition to ensure complete formation of the Grignard reagent.

- Step 2: Grignard Addition to Aldehyde
 - Cool the freshly prepared Grignard reagent to 0 °C in an ice bath.
 - Add a solution of 2-fluorobenzaldehyde (1.0 eq) in anhydrous THF dropwise, maintaining the temperature below 5 °C.
 - After the addition is complete, allow the reaction to warm to room temperature and stir for 3-4 hours.
 - Monitor the reaction by Thin Layer Chromatography (TLC) until the aldehyde is consumed.
 - Quench the reaction by slowly adding saturated aqueous NH_4Cl solution at 0 °C.
 - Extract the aqueous layer with diethyl ether (3x). Combine the organic layers, wash with brine, dry over anhydrous Na_2SO_4 , and concentrate in vacuo to yield the crude secondary alcohol intermediate.
- Step 3: Oxidation to Ketone
 - Dissolve the crude alcohol from the previous step in anhydrous DCM.
 - Add PCC (1.5 eq) to the solution in one portion.
 - Stir the mixture at room temperature for 2-3 hours. Monitor the reaction by TLC for the disappearance of the alcohol.
 - Upon completion, dilute the reaction mixture with diethyl ether and filter through a pad of silica gel or Celite® to remove the chromium salts.
 - Wash the filter cake thoroughly with diethyl ether.
 - Concentrate the filtrate in vacuo. Purify the resulting crude product by column chromatography on silica gel (e.g., using a hexane/ethyl acetate gradient) to afford the pure target compound.

Part 3: Analytical Characterization and Validation

Confirming the identity and purity of the synthesized compound is paramount. A combination of spectroscopic and chromatographic techniques provides a self-validating system to ensure structural integrity.

Protocol 1: Nuclear Magnetic Resonance (NMR) Spectroscopy

Rationale: ^1H , ^{13}C , and ^{19}F NMR are essential for unambiguously determining the molecular structure. ^1H NMR will confirm the presence and connectivity of all protons, ^{13}C NMR will identify all unique carbon environments, and ^{19}F NMR will confirm the presence and environment of the fluorine atom.

Procedure:

- Prepare a sample by dissolving ~5-10 mg of the purified product in 0.5 mL of deuterated chloroform (CDCl_3).
- Acquire ^1H NMR spectra. Expected Resonances: Look for multiplets in the aromatic region (~7.0-8.0 ppm), a triplet for the acetal proton (~4.5-5.0 ppm), multiplets for the dioxane methylene protons, and two triplets in the aliphatic region corresponding to the two CH_2 groups of the propane chain.
- Acquire ^{13}C NMR spectra. Expected Resonances: A carbonyl carbon (~195-205 ppm), aromatic carbons (with C-F coupling visible), an acetal carbon (~100 ppm), and several aliphatic carbons.
- Acquire ^{19}F NMR spectra. Expected Resonances: A single resonance, likely a multiplet due to coupling with ortho protons on the phenyl ring.

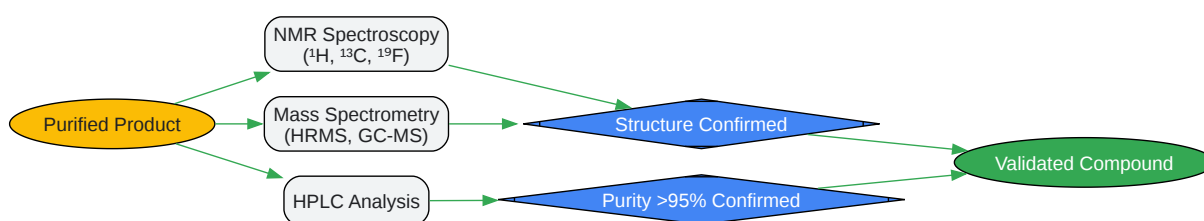
Protocol 2: Mass Spectrometry (MS)

Rationale: High-Resolution Mass Spectrometry (HRMS) provides an exact mass measurement, which confirms the elemental composition of the molecule. Gas Chromatography-Mass Spectrometry (GC-MS) can be used to assess purity and provide fragmentation data that supports the proposed structure.

Procedure (HRMS-ESI):

- Prepare a dilute solution of the sample in methanol or acetonitrile.
- Infuse the sample into an Electrospray Ionization (ESI) source coupled to a Time-of-Flight (TOF) or Orbitrap mass analyzer.
- Acquire the spectrum in positive ion mode.
- Expected Result: A prominent ion corresponding to the protonated molecule $[M+H]^+$ with a mass-to-charge ratio (m/z) matching the calculated exact mass of $C_{13}H_{16}FO_3^+$ (239.1083).

Diagram 2: Analytical Validation Workflow



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- To cite this document: BenchChem. [Part 1: Chemical Identity and Physicochemical Profile]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1326149/docs#part-1-chemical-identity-and-physicochemical-profile]

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